

(2,3-Dimethylphenyl)methanol CAS number and physical constants

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Compound of Interest

Compound Name: (2,3-Dimethylphenyl)methanol

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An In-depth Technical Guide to (2,3-Dimethylphenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **(2,3-Dimethylphenyl)methanol**, also known as 2,3-dimethylbenzyl alcohol. This document is intended to serve as a valuable resource for professionals in research and development, particularly in the fields of chemistry and drug development.

Chemical Identity and Physical Properties

(2,3-Dimethylphenyl)methanol is an aromatic alcohol with the chemical formula C₉H₁₂O. Its structure consists of a benzene ring substituted with a hydroxymethyl group and two methyl groups at the 2 and 3 positions.

CAS Number: 13651-14-4[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The physical constants of **(2,3-Dimethylphenyl)methanol** are summarized in the table below.

Physical Constant	Value	Source
Molecular Formula	$C_9H_{12}O$	[2] [3] [4]
Molecular Weight	136.19 g/mol	[2] [3] [4]
Melting Point	63.0 to 67.0 °C	[2] [5]
Boiling Point	131 °C at 13 mmHg	[2]
Appearance	White to orange to green powder to crystal	[5]

Synthesis Protocol

A common method for the synthesis of **(2,3-Dimethylphenyl)methanol** involves the hydrolysis of 2,3-dimethylbenzyl acetate. A detailed experimental protocol is outlined below.

Materials and Reagents

- 2,3-dimethylbenzyl acetate
- Sodium hydroxide (NaOH)
- Methanol (CH_3OH)
- Water (H_2O)
- Ether
- Saturated sodium chloride solution
- Anhydrous sodium sulfate (Na_2SO_4)

Experimental Procedure

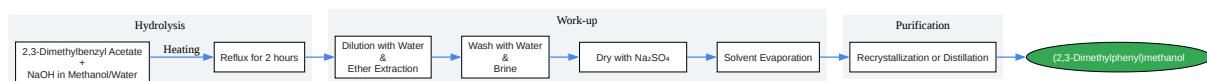
- A solution of sodium hydroxide (e.g., 5 g in 50 ml of water) is added to a solution of 2,3-dimethylbenzyl acetate (e.g., 16.4 g) in methanol (50 ml) in a round-bottomed flask equipped with a reflux condenser.

- The mixture is heated to reflux and maintained at this temperature for 2 hours.
- After cooling, the mixture is diluted with water and extracted with ether.
- The combined ether extracts are washed with water and a saturated sodium chloride solution.
- The ether layer is then dried over anhydrous sodium sulfate.
- The ether is removed by distillation to yield the crude product.
- The crude **(2,3-Dimethylphenyl)methanol** can be further purified by recrystallization or distillation.

This procedure has been reported to yield **(2,3-Dimethylphenyl)methanol** with a melting point of 65–66 °C in a 96% yield.

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **(2,3-Dimethylphenyl)methanol** from its acetate precursor.



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Synthesis of **(2,3-Dimethylphenyl)methanol** Workflow

Applications in Research and Development

While specific signaling pathways involving **(2,3-Dimethylphenyl)methanol** are not extensively documented in publicly available literature, substituted benzyl alcohols are a class of compounds with broad applications in organic synthesis and medicinal chemistry. They often

serve as key intermediates in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs). The reactivity of the hydroxyl group allows for a variety of chemical transformations, making it a versatile building block for creating diverse chemical libraries for drug discovery screening. Further research may uncover specific biological activities or applications for **(2,3-Dimethylphenyl)methanol**.

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